

Personal protective equipment for handling AVE 0991 sodium salt

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Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B605699 Get Quote

Essential Safety and Handling Guide for AVE 0991 Sodium Salt

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This document provides critical safety and logistical information for the handling, use, and disposal of **AVE 0991 sodium salt**, a nonpeptide and orally active Ang-(1-7) receptor Mas agonist. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

AVE 0991 sodium salt is classified with the following hazards: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment is mandatory to mitigate these risks.

Recommended Personal Protective Equipment (PPE)



Protection Type	Specification	Purpose
Respiratory Protection	NIOSH-approved respirator	To prevent inhalation of the powdered compound, which can cause respiratory irritation. [1]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles that can cause serious irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact, which can cause irritation.[1]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability of **AVE 0991 sodium salt** and to ensure the safety of laboratory personnel.

Operational Plan: Step-by-Step Handling

- Preparation: Ensure all required PPE is worn correctly before handling the compound. Work
 in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.
- Weighing: When weighing the powdered compound, use a balance inside a fume hood or a ventilated balance enclosure to contain any airborne particles.
- Solution Preparation: When preparing solutions, add the solid AVE 0991 sodium salt to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[1] Decontaminate all work surfaces.

Storage



- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Disposal Plan

Dispose of **AVE 0991 sodium salt** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols and Data

AVE 0991 is an agonist of the Mas receptor, a key component of the renin-angiotensin system (RAS).[2]

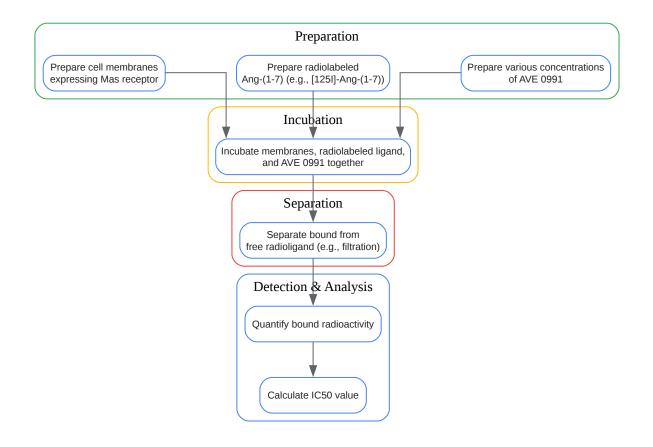


Quantitative Data

Parameter	Value	Reference
IC50 (Bovine Aortic Endothelial Cells)	21 nM	[1]
IC50 (COS Cells)	47.5 nM	[2]

Experimental Workflow: Receptor Binding Assay

A common experiment to characterize the binding of AVE 0991 to the Mas receptor involves a competitive binding assay.





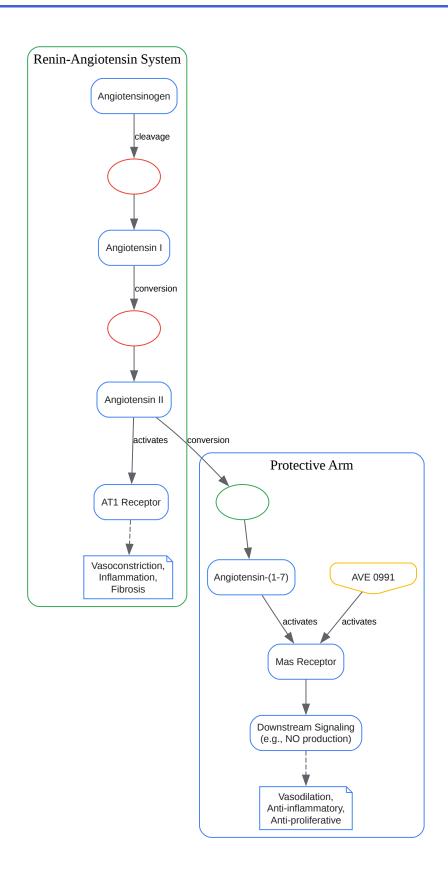
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Caption: Workflow for a competitive receptor binding assay.

Signaling Pathway

AVE 0991 acts as an agonist for the Mas receptor, which is part of the protective arm of the Renin-Angiotensin System (RAS). Activation of the Mas receptor by its endogenous ligand, Angiotensin-(1-7), or by agonists like AVE 0991, leads to downstream signaling cascades that are generally associated with vasodilation, anti-inflammatory, and anti-proliferative effects.





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Caption: Simplified signaling pathway of the Renin-Angiotensin System.



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References

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